

Personal protective equipment for handling 5-Iodo-A-85380 dihydrochloride

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Compound of Interest

Compound Name: 5-Iodo-A-85380 dihydrochloride

Cat. No.: B1395579

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Essential Safety and Handling Guide for 5-Iodo-A-85380 dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **5-Iodo-A-85380 dihydrochloride**, a highly potent neurotoxic compound. Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental contamination.

Compound Information and Hazard Assessment

5-Iodo-A-85380 dihydrochloride is a potent and selective agonist for the $\alpha 4\beta 2$ and $\alpha 6\beta 2$ nicotinic acetylcholine receptors (nAChRs).^[1] Its high affinity and biological activity necessitate handling it as a highly potent active pharmaceutical ingredient (HPAPI).^{[2][3]} While a specific Occupational Exposure Limit (OEL) has not been established, its pharmacological profile demands the most stringent safety precautions to prevent accidental exposure.

Key Hazard Considerations:

- **High Potency:** Active at very low concentrations, increasing the risk of adverse effects from minimal exposure.
- **Neurotoxicity:** As a nicotinic acetylcholine receptor agonist, it can have significant neurological effects.

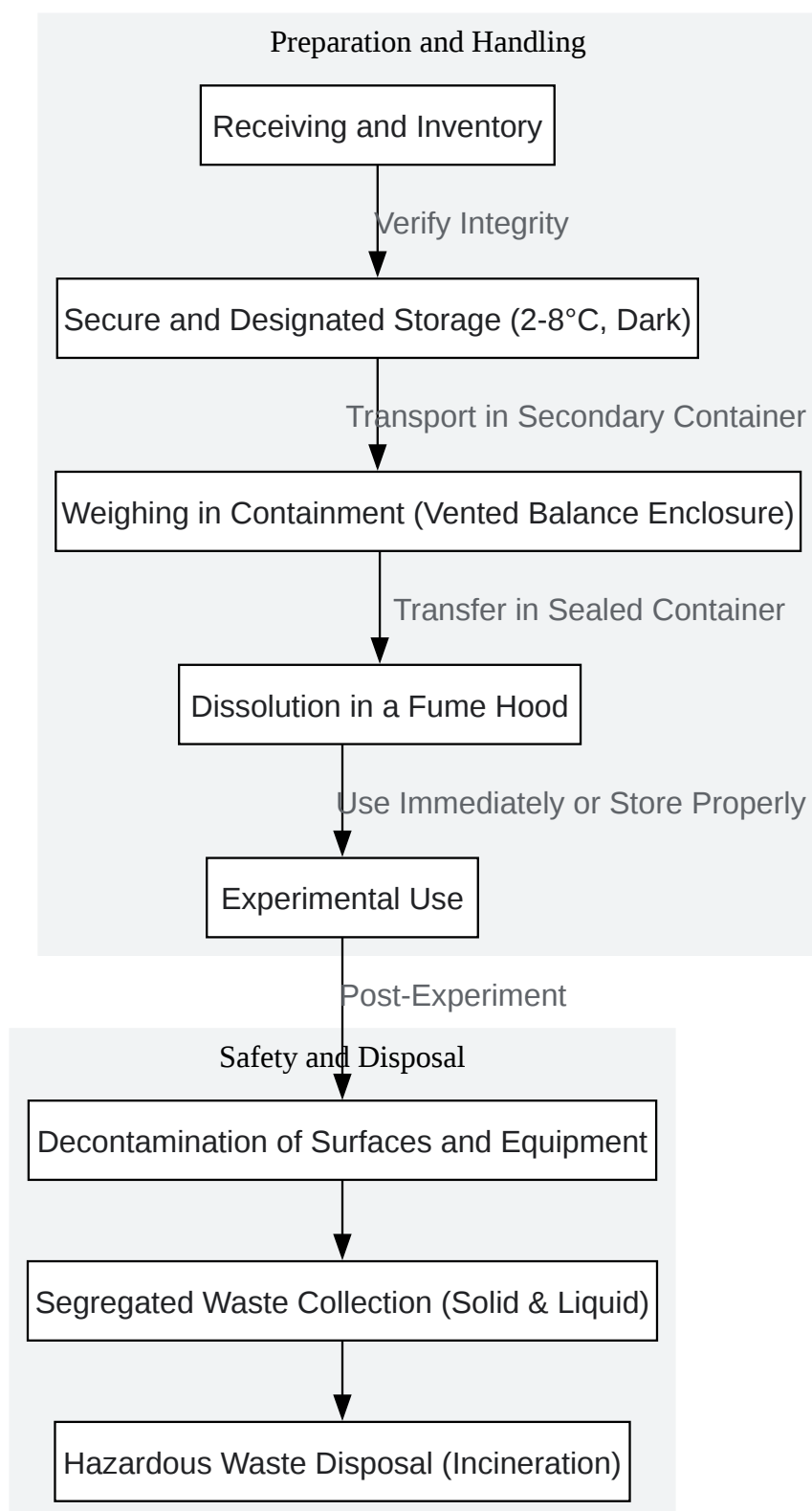
- Unknown Long-Term Effects: Comprehensive toxicological data is limited.

A summary of key data is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ N ₂ O · 2HCl	
Molecular Weight	363.03 g/mol	
Appearance	Off-white powder	Sigma-Aldrich
Solubility	Water (22 mg/mL), DMSO	Sigma-Aldrich, TargetMol
Storage	2-8°C, protect from light. Desiccate.	Sigma-Aldrich, Tocris Bioscience
Biological Activity	High affinity $\alpha 4\beta 2$ and $\alpha 6\beta 2$ nAChR agonist.	[1]

Operational Plan: From Receipt to Use

A systematic approach to handling **5-Iodo-A-85380 dihydrochloride** is mandatory. The following workflow outlines the key steps to be performed within a designated and controlled environment.



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Caption: Workflow for the safe handling and disposal of **5-Iodo-A-85380 dihydrochloride**.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the primary barrier against exposure. The following should be worn at all times when handling the compound:

- **Gloves:** Double gloving with nitrile gloves is required. Inspect gloves for any signs of damage before use and change them frequently.
- **Lab Coat:** A dedicated, disposable, solid-front gown with tight-fitting cuffs.
- **Eye Protection:** Chemical splash goggles and a face shield.
- **Respiratory Protection:** A NIOSH-approved respirator (e.g., N95 or higher) is recommended, especially when handling the powder form.

Step-by-Step Handling Procedures

- **Receiving and Storage:**
 - Upon receipt, inspect the container for any damage or leaks in a designated receiving area.
 - Store the compound in its original, tightly sealed container in a secure, ventilated, and clearly labeled area at 2-8°C, protected from light.
- **Weighing:**
 - All weighing activities must be conducted in a containment device such as a vented balance enclosure or a glove box.
 - Use dedicated, disposable weighing tools.
 - After weighing, carefully seal the primary container and decontaminate its exterior before returning it to storage.
- **Dissolution:**
 - Prepare solutions in a certified chemical fume hood.

- Add the solvent to the weighed compound slowly to avoid splashing.
- If sonication is required, ensure the container is sealed.
- Experimental Use:
 - Conduct all experimental procedures involving the compound in a chemical fume hood.
 - Clearly label all solutions.
 - Minimize the generation of aerosols.

Disposal and Decontamination Plan

Proper disposal and decontamination are critical to prevent environmental contamination and secondary exposure.

Waste Disposal

- Solid Waste: All contaminated solid waste (e.g., gloves, weighing paper, disposable lab coats, pipette tips) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **5-Iodo-A-85380 dihydrochloride** in a sealed, labeled, and appropriate hazardous waste container. Do not mix with other waste streams.
- Final Disposal: All waste must be disposed of through a licensed hazardous waste disposal service, preferably by incineration.

Decontamination

Caution: The reactivity of **5-Iodo-A-85380 dihydrochloride** with common decontamination agents is not fully characterized. The formation of potentially hazardous byproducts is possible. Therefore, a multi-step decontamination process is recommended.

- Initial Cleaning: Wipe all surfaces and equipment with a detergent solution to physically remove the compound.

- Chemical Inactivation (with caution):
 - Prepare a fresh solution of 1 M sodium hydroxide or a >10% sodium hypochlorite (bleach) solution.
 - Apply the solution to the surface and allow a contact time of at least 30 minutes.
 - Note: Due to the iodo- group, reacting with bleach could potentially generate volatile and hazardous iodinated byproducts. This step should be performed in a well-ventilated area (fume hood) and with appropriate respiratory protection.
- Final Rinse: Thoroughly rinse the surfaces with water.
- Verification: If analytical methods are available, perform wipe tests to confirm the absence of residual contamination.

By implementing these rigorous safety and handling protocols, researchers can work safely with **5-Iodo-A-85380 dihydrochloride** while minimizing risks to themselves and the environment. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and requirements.

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References

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